

Cefmetazole Lactone as a Reference Standard: An In-depth Technical Guide

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Compound of Interest

Compound Name: Cefmetazole Lactone

CAS No.: 70993-70-3

Cat. No.: B570765

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Cefmetazole Lactone**, a critical reference standard for the quality control and stability testing of the second-generation cephalosporin antibiotic, Cefmetazole. This document outlines the synthesis, purification, characterization, and analytical applications of **Cefmetazole Lactone**, equipping researchers and drug development professionals with the necessary information to effectively utilize this compound in their work.

Introduction to Cefmetazole and its Lactone Degradant

Cefmetazole is a semisynthetic cephamycin antibiotic with a broad spectrum of activity against both Gram-positive and Gram-negative bacteria.^[1] Like many β -lactam antibiotics, Cefmetazole can degrade under various conditions, such as heat, acid, or base, to form related substances. One of the primary degradation products is **Cefmetazole Lactone**, an intramolecular ester formed from the hydrolysis of the β -lactam ring and subsequent cyclization. The presence and quantity of **Cefmetazole Lactone** in Cefmetazole drug

substance and product are critical quality attributes that must be monitored to ensure safety and efficacy. Therefore, a well-characterized reference standard of **Cefmetazole Lactone** is essential for accurate analytical testing.

Physicochemical Properties

A summary of the known physicochemical properties of Cefmetazole and **Cefmetazole Lactone** is presented in Table 1. It is important to note that detailed experimental data for **Cefmetazole Lactone**, such as its melting point and specific solubility, are not widely available in the public domain and should be determined experimentally upon synthesis.

Table 1: Physicochemical Properties of Cefmetazole and **Cefmetazole Lactone**

Property	Cefmetazole	Cefmetazole Lactone
CAS Number	56796-20-4[1]	70993-70-3[1]
Molecular Formula	C ₁₅ H ₁₇ N ₇ O ₅ S ₃ [1][2]	C ₁₃ H ₁₃ N ₃ O ₅ S ₂ [1]
Molecular Weight	471.53 g/mol [1]	355.39 g/mol [1]
Appearance	White to off-white crystalline powder	To be determined
Solubility	Sparingly soluble in water	To be determined
Melting Point	To be determined	To be determined

Synthesis and Purification of Cefmetazole Lactone

Cefmetazole Lactone can be prepared with high purity through the controlled degradation of Cefmetazole Sodium.[3] The following protocol is based on a patented method and should be optimized for laboratory-scale synthesis.

Experimental Protocol: Synthesis via Forced Degradation

Objective: To synthesize **Cefmetazole Lactone** by heating a solution of Cefmetazole Sodium.

Materials:

- Cefmetazole Sodium
- Purified Water
- Ethyl Acetate
- Acetic Acid
- 5% Sodium Chloride solution
- 20% Ammonia solution
- Anhydrous Sodium Sulfate
- Activated Carbon

Procedure:

- Dissolve Cefmetazole Sodium in purified water in a suitable reaction vessel.
- Heat the solution at a temperature between 40-100°C for a period of 1-80 hours to induce degradation. The optimal time and temperature should be determined by monitoring the reaction progress using a suitable chromatographic method (e.g., HPLC).[\[3\]](#)
- Cool the reaction mixture to room temperature.
- Extract the aqueous solution with ethyl acetate.
- Adjust the pH of the combined organic extracts to 4-5 with acetic acid.[\[3\]](#)
- Wash the organic phase with a 5% sodium chloride solution.
- Adjust the pH of the organic phase to 6-7 with a 20% ammonia solution.[\[3\]](#)
- Again, wash the organic phase with a 5% sodium chloride solution and then adjust the pH back to 4-5 with acetic acid.[\[3\]](#)

- Dry the ethyl acetate phase over anhydrous sodium sulfate.
- Add activated carbon to decolorize the solution and stir for 30 minutes.^[3]
- Filter the solution to remove the activated carbon and drying agent.
- Evaporate the filtrate to dryness under reduced pressure to obtain crude **Cefmetazole Lactone**.^[3]
- Further purification can be achieved by recrystallization from a suitable solvent system or by preparative chromatography.

Spectroscopic Characterization

A comprehensive spectroscopic characterization is mandatory to confirm the identity and purity of the synthesized **Cefmetazole Lactone** reference standard. The following analyses should be performed.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR: To elucidate the proton environment of the molecule.
- ^{13}C NMR: To identify all carbon atoms in the structure.
- 2D NMR (COSY, HSQC, HMBC): To establish connectivity between protons and carbons and confirm the overall structure.

Mass Spectrometry (MS)

- High-resolution mass spectrometry (HRMS) should be used to confirm the elemental composition and exact mass of the molecule.
- Tandem mass spectrometry (MS/MS) can provide fragmentation patterns useful for structural confirmation.

Infrared (IR) Spectroscopy

- IR spectroscopy will identify characteristic functional groups present in the molecule, such as the lactone carbonyl, amide, and nitrile groups. A strong absorption band in the region of

1760-1800 cm^{-1} is expected for the γ -lactone carbonyl group.

Table 2: Expected Spectroscopic Data for **Cefmetazole Lactone**

Technique	Expected Features
^1H NMR	Signals corresponding to the methylene protons of the fused ring system, the methoxy group, the cyanomethylthio side chain, and the amide proton.
^{13}C NMR	Resonances for the lactone carbonyl, amide carbonyl, nitrile carbon, and other carbons in the core structure and side chains.
MS	A molecular ion peak corresponding to the exact mass of $\text{C}_{13}\text{H}_{13}\text{N}_3\text{O}_5\text{S}_2$.
IR (cm^{-1})	~3300 (N-H stretch), ~2250 ($\text{C}\equiv\text{N}$ stretch), ~1780 (γ -lactone $\text{C}=\text{O}$ stretch), ~1680 (amide $\text{C}=\text{O}$ stretch).

Analytical Methodology for Quantification

A validated stability-indicating High-Performance Liquid Chromatography (HPLC) method is crucial for the accurate quantification of **Cefmetazole Lactone** and for monitoring the degradation of Cefmetazole. The following method, adapted from the USP monograph for Cefmetazole, can serve as a starting point for development and validation.^[4]

Experimental Protocol: Stability-Indicating HPLC Method

Objective: To develop and validate an HPLC method for the separation and quantification of Cefmetazole and **Cefmetazole Lactone**.

Chromatographic Conditions:

- Column: C18, 5 μm , 4.6 mm x 250 mm (or equivalent)

- Mobile Phase: A mixture of a buffered aqueous phase and an organic modifier. A suitable starting point is a gradient elution with a mobile phase consisting of 1% formic acid in water and acetonitrile.[5]
- Flow Rate: 1.0 mL/min
- Detection: UV at an appropriate wavelength (e.g., 254 nm or 270 nm)
- Column Temperature: 30°C
- Injection Volume: 10 µL

Preparation of Solutions:

- Standard Solution: Prepare a stock solution of the **Cefmetazole Lactone** reference standard in a suitable diluent (e.g., mobile phase) and make serial dilutions to construct a calibration curve.
- Sample Solution: Accurately weigh and dissolve the Cefmetazole drug substance or product to be tested in the diluent.

Method Validation: The analytical method must be validated according to ICH Q2(R1) guidelines, including the following parameters:

- Specificity: The ability to assess the analyte unequivocally in the presence of components that may be expected to be present, such as impurities, degradants, or matrix components. This is demonstrated by the resolution between Cefmetazole and **Cefmetazole Lactone** peaks.
- Linearity: The ability to obtain test results that are directly proportional to the concentration of the analyte. A minimum of five concentrations should be used to establish the linear range.
- Accuracy: The closeness of the test results obtained by the method to the true value. This can be assessed by recovery studies of spiked samples.
- Precision: The degree of agreement among individual test results when the method is applied repeatedly to multiple samplings of a homogeneous sample. This includes

repeatability (intra-day precision) and intermediate precision (inter-day and inter-analyst variability).

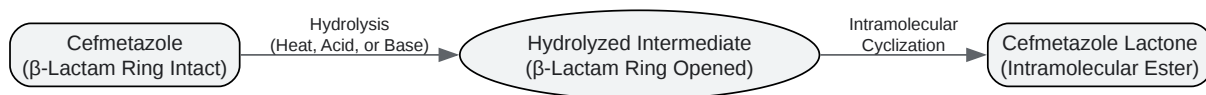
- Limit of Detection (LOD): The lowest amount of analyte in a sample that can be detected but not necessarily quantitated as an exact value.
- Limit of Quantitation (LOQ): The lowest amount of analyte in a sample that can be quantitatively determined with suitable precision and accuracy.
- Robustness: The capacity of the method to remain unaffected by small, but deliberate variations in method parameters.

Table 3: Chromatographic Data (Hypothetical)

Compound	Retention Time (min)
Cefmetazole	To be determined
Cefmetazole Lactone	To be determined

Visualizations

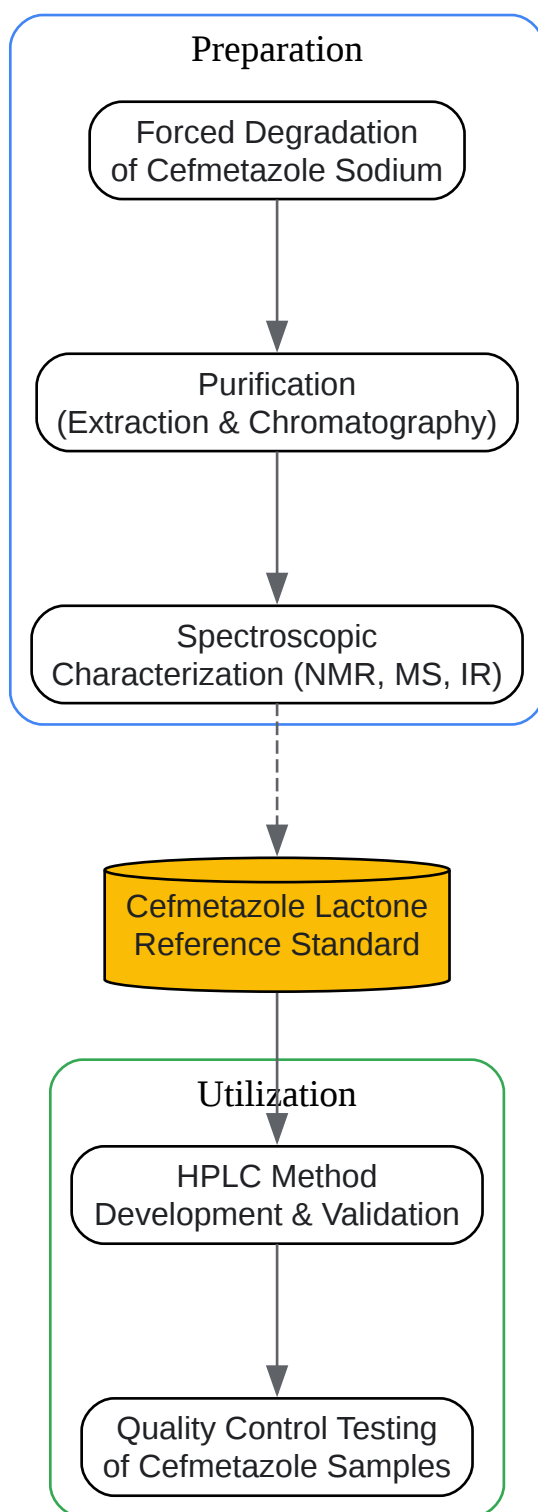
Degradation Pathway of Cefmetazole to Cefmetazole Lactone



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Caption: Degradation pathway of Cefmetazole to **Cefmetazole Lactone**.

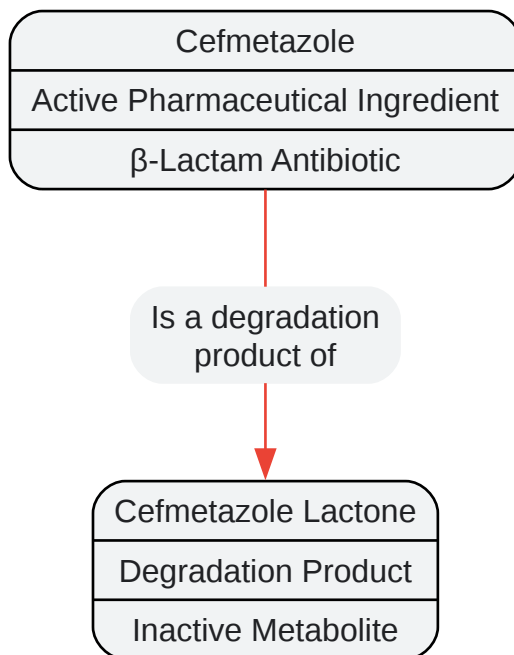
Experimental Workflow for Cefmetazole Lactone Reference Standard Preparation and Use



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Caption: Workflow for the preparation and use of **Cefmetazole Lactone** as a reference standard.

Logical Relationship between Cefmetazole and Cefmetazole Lactone



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Caption: Logical relationship between Cefmetazole and **Cefmetazole Lactone**.

Conclusion

Cefmetazole Lactone is a crucial reference standard for ensuring the quality and safety of Cefmetazole. This guide provides a framework for its synthesis, purification, characterization, and analytical application. By following the outlined protocols and validation procedures, researchers and drug development professionals can confidently prepare and utilize **Cefmetazole Lactone** as a reference standard in their analytical testing, contributing to the overall quality control of this important antibiotic. It is imperative that comprehensive spectroscopic data be generated for any newly synthesized batch of **Cefmetazole Lactone** to definitively confirm its structure and purity before its use as a reference standard.

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